

1-Azidooctane: A Technical Guide to Chemical Properties and Stability

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Compound of Interest

Compound Name: 1-Azidooctane

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Introduction

1-Azidooctane, also known as octyl azide, is an organic compound featuring a linear eight-carbon alkyl chain functionalized with an azide group. This structure imparts a dual nature to the molecule: a lipophilic alkyl tail and a highly reactive azide headgroup. This reactivity, particularly in bioorthogonal "click chemistry" reactions, has made **1-azidooctane** and similar long-chain alkyl azides valuable reagents in various scientific fields, including drug development, chemical biology, and materials science.^{[1][2]} Their ability to participate in the Huisgen 1,3-dipolar cycloaddition with alkynes to form stable triazoles allows for the specific and efficient labeling and conjugation of molecules in complex biological systems.^{[1][2]} Understanding the chemical properties and stability of **1-azidooctane** is paramount for its safe handling, storage, and effective application in research and development.

Chemical and Physical Properties

The physicochemical properties of **1-azidooctane** are summarized in the table below. These properties are crucial for designing reaction conditions, purification procedures, and for predicting its behavior in different solvent systems.

Property	Value	Source
Molecular Formula	C8H17N3	[3][4][5][6]
Molecular Weight	155.24 g/mol	[3][4][5][6]
CAS Number	7438-05-3	[3][4][5][6]
Appearance	Not specified, likely a liquid at room temperature	
Density (pl)	840.00 kg/m ³ (at 293.00 K)	[3]
Boiling Point	Not available	
logP _{oct/wat} (Octanol/Water Partition Coefficient)	3.657 (Crippen Calculated)	[3]
log ₁₀ WS (Water Solubility in mol/L)	-8.26 (Crippen Calculated)	[3]
Standard Liquid Enthalpy of Combustion ($\Delta_c H^\circ_{\text{liquid}}$)	-5674.00 \pm 3.00 kJ/mol	[3]
Liquid Phase Enthalpy of Formation ($\Delta_f H^\circ_{\text{liquid}}$)	96.70 kJ/mol	[3]

Stability and Reactivity

Stability:

Organic azides like **1-azidooctane** are energetic molecules and must be handled with care. While higher molecular weight azides are generally considered to be at a lower risk of explosive decomposition compared to their smaller counterparts, certain precautions are essential.[3]

- General Stability: Stable under normal storage conditions.[7]
- Sensitivity to Energy Input: Organic azides are potentially explosive and can decompose upon exposure to external energy sources such as heat, light, pressure, or shock.[3][4] It is

recommended to store them at low temperatures (e.g., -18°C) and in the dark, preferably in plastic amber containers.[4]

- Light Sensitivity: **1-Azidoctane** is noted to be light-sensitive.[7][8]
- Structural Stability Considerations: The stability of an organic azide is influenced by its carbon-to-nitrogen ratio. A common guideline, the "Rule of Six," suggests that having at least six carbon atoms per azide group contributes to a relatively safer profile.[6] **1-Azidoctane**, with its C₈H₁₇N₃ formula, adheres to this rule.

Reactivity:

The azide functional group is highly versatile and participates in a range of chemical transformations.

- Click Chemistry: The most prominent reaction of **1-azidoctane** is the copper(I)-catalyzed azide-alkyne cycloaddition (CuAAC), a cornerstone of "click chemistry." It reacts with terminal alkynes to form a stable 1,2,3-triazole linkage.[1] This reaction is highly efficient, specific, and biocompatible.
- Staudinger Ligation: Azides can react with phosphines in a transformation known as the Staudinger ligation, which is another powerful tool for bioconjugation.
- Reduction to Amines: The azide group can be readily reduced to a primary amine (1-aminoctane) using various reducing agents, such as catalytic hydrogenation or NaBH₄/CoCl₂·6H₂O.
- Incompatibilities: Azides should not be mixed with strong oxidizing agents, strong bases, or acids.[7] Contact with heavy metals (e.g., copper, lead) can form highly explosive heavy metal azides.[1] Halogenated solvents like dichloromethane and chloroform must be avoided as they can form dangerously unstable di- and tri-azidomethane.[3][4]

Experimental Protocols

Synthesis of **1-Azidoctane** via Nucleophilic Substitution:

A common and straightforward method for synthesizing **1-azidooctane** is through the nucleophilic substitution of an octyl halide (e.g., 1-bromooctane or 1-iodooctane) with sodium azide.

Materials:

- 1-bromooctane (or 1-iodooctane)
- Sodium azide (NaN_3)
- Dimethyl sulfoxide (DMSO) or Dimethylformamide (DMF)
- Deionized water
- Diethyl ether (or other suitable extraction solvent)
- Magnesium sulfate (MgSO_4) or Sodium sulfate (Na_2SO_4) (anhydrous)

Procedure:

- In a round-bottom flask equipped with a magnetic stir bar, dissolve sodium azide in DMSO to create a 0.5 M solution. Stirring for an extended period (e.g., 24 hours) may be necessary to fully dissolve the salt.
- To this solution, add 1-bromooctane (1 equivalent).
- Stir the reaction mixture at room temperature. Monitor the reaction progress using a suitable technique, such as gas chromatography (GC) or thin-layer chromatography (TLC), until the starting alkyl halide is consumed.
- Once the reaction is complete, quench the reaction by carefully adding deionized water. This may be slightly exothermic.
- Transfer the mixture to a separatory funnel and extract the aqueous phase multiple times with diethyl ether.
- Combine the organic extracts and wash them with water and then with brine.

- Dry the organic layer over anhydrous magnesium sulfate or sodium sulfate.
- Filter off the drying agent and remove the solvent under reduced pressure to yield the **1-azidooctane** product.

Purification: Purification of organic azides should be approached with caution. Distillation and sublimation are generally not recommended due to the risk of explosive decomposition.^[3]

Purification should be limited to methods like extraction and precipitation.^[3]

Safe Handling and Disposal:

Due to the potential hazards associated with organic azides, strict safety protocols must be followed.

- Personal Protective Equipment (PPE): Always wear appropriate PPE, including safety glasses, a lab coat, and chemical-resistant gloves (nitrile gloves are a common choice).^[6]
- Work Environment: All manipulations should be conducted in a well-ventilated chemical fume hood.^{[5][6]} For reactions with highly reactive azides, the use of a blast shield is recommended.^[5]
- Handling Precautions:
 - Use plastic or ceramic spatulas for weighing and transferring azides; avoid metal spatulas to prevent the formation of shock-sensitive metal azides.^{[3][5]}
 - Avoid friction or grinding of solid azides. Do not use ground glass joints with azide-containing compounds as friction can cause detonation.^{[5][6]}
- Waste Disposal:
 - Azide-containing waste should be collected in a dedicated, clearly labeled waste container.^{[3][5]}
 - Do not mix azide waste with acids or heavy metal salts.^{[3][6]}
 - Under no circumstances should azide solutions be poured down the drain, as this can lead to the formation of explosive lead or copper azides in the plumbing.^[1]

- If possible, organic azides should be chemically converted to a more stable derivative, such as an amine, before disposal.[4]

Visualizations

Caption: Copper(I)-catalyzed Azide-Alkyne Cycloaddition (CuAAC) reaction pathway.

Caption: General experimental workflow for the safe handling of organic azides.

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